

Safe Disposal of Butyl Cyclohexyl Phthalate: A Procedural Guide

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Compound of Interest

Compound Name: *Butyl cyclohexyl phthalate*

Cat. No.: *B041341*

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This guide provides essential safety and logistical information for the proper disposal of **Butyl Cyclohexyl Phthalate** (BCP), ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are designed for researchers, scientists, and drug development professionals who handle this chemical.

Immediate Safety and Exposure Protocols

Before handling **Butyl Cyclohexyl Phthalate**, ensure that you are in a well-ventilated area and wearing appropriate Personal Protective Equipment (PPE), including gloves, safety glasses, and a lab coat.

In Case of Exposure or Spill:

- Skin Contact: Immediately wash the affected skin with soap and plenty of water.[\[1\]](#) Remove any contaminated clothing and wash it before reuse.[\[1\]](#) If skin irritation or a rash occurs, seek medical attention.[\[1\]](#)
- Eye Contact: Promptly flush eyes with plenty of water for at least 15 minutes, lifting the eyelids to ensure thorough rinsing.[\[2\]](#) If irritation persists, seek medical attention.
- Inhalation: Move the individual to fresh air. If they feel unwell or experience breathing difficulties, seek medical attention.

- Ingestion: Do not induce vomiting.[\[3\]](#) If the person is conscious, rinse their mouth with water and give one or two glasses of water to dilute the chemical.[\[3\]](#) Seek immediate medical attention.[\[3\]](#)
- Small Spills: Use absorbent paper to clean up the spill. Seal the contaminated paper and any contaminated clothing in a vapor-tight plastic bag for proper disposal as hazardous waste.[\[4\]](#)
- Large Spills: Absorb the spill with an inert material such as dry clay, sand, or vermiculite.[\[1\]](#) Collect the material into a designated, labeled container for hazardous waste. Prevent the spill from entering drains or waterways.[\[1\]](#)

Chemical and Physical Properties

Understanding the properties of **Butyl Cyclohexyl Phthalate** is crucial for safe handling and disposal.

Property	Value	Reference
CAS Number	84-64-0	[5]
Molecular Formula	<chem>C18H24O4</chem>	[2] [5]
Molecular Weight	304.38 g/mol	[2]
Appearance	Clear brown, slightly viscous liquid	[3] [6]
Odor	Very mild	[3]
Boiling Point	189-222 °C at 5 mm Hg	[3]
Flash Point	> 200 °F (> 93.3 °C)	[1] [3]
Water Solubility	Insoluble (0.28 mg/L at 25 °C)	[6]

Standard Operating Procedure for Disposal

The disposal of **Butyl Cyclohexyl Phthalate** is governed by federal and state regulations. In the United States, the Environmental Protection Agency (EPA) regulates hazardous waste

under the Resource Conservation and Recovery Act (RCRA).^[7] Generators of the waste are responsible for correctly identifying and disposing of it in a safe and legal manner.^[8]

Step 1: Waste Characterization

The first step is to determine if the waste is hazardous. **Butyl Cyclohexyl Phthalate** waste, including contaminated materials, should be managed as hazardous waste due to its potential to cause allergic skin reactions and harm to aquatic life.^{[2][9]}

Step 2: Segregation and Accumulation

- Segregate: Do not mix **Butyl Cyclohexyl Phthalate** waste with other waste streams. Keep it separate from incompatible materials.^[8]
- Accumulate: Collect liquid waste in a designated, leak-proof container made of compatible material. Do not overfill the container.^[8] Collect contaminated solids (e.g., absorbent materials, gloves, paper towels) in a separate, clearly marked, sealed plastic bag or container.^[4]

Step 3: Labeling

All waste containers must be clearly labeled. The label should include:

- The words "Hazardous Waste"
- The full chemical name: "**Butyl Cyclohexyl Phthalate**"
- The specific hazards associated with the chemical (e.g., "Skin Sensitizer," "Aquatic Hazard")
- The date when waste was first added to the container (accumulation start date)

Step 4: Storage

Store the sealed and labeled waste containers in a designated, secure satellite accumulation area. This area should be away from general lab traffic and have secondary containment to capture any potential leaks.

Step 5: Arranging for Disposal

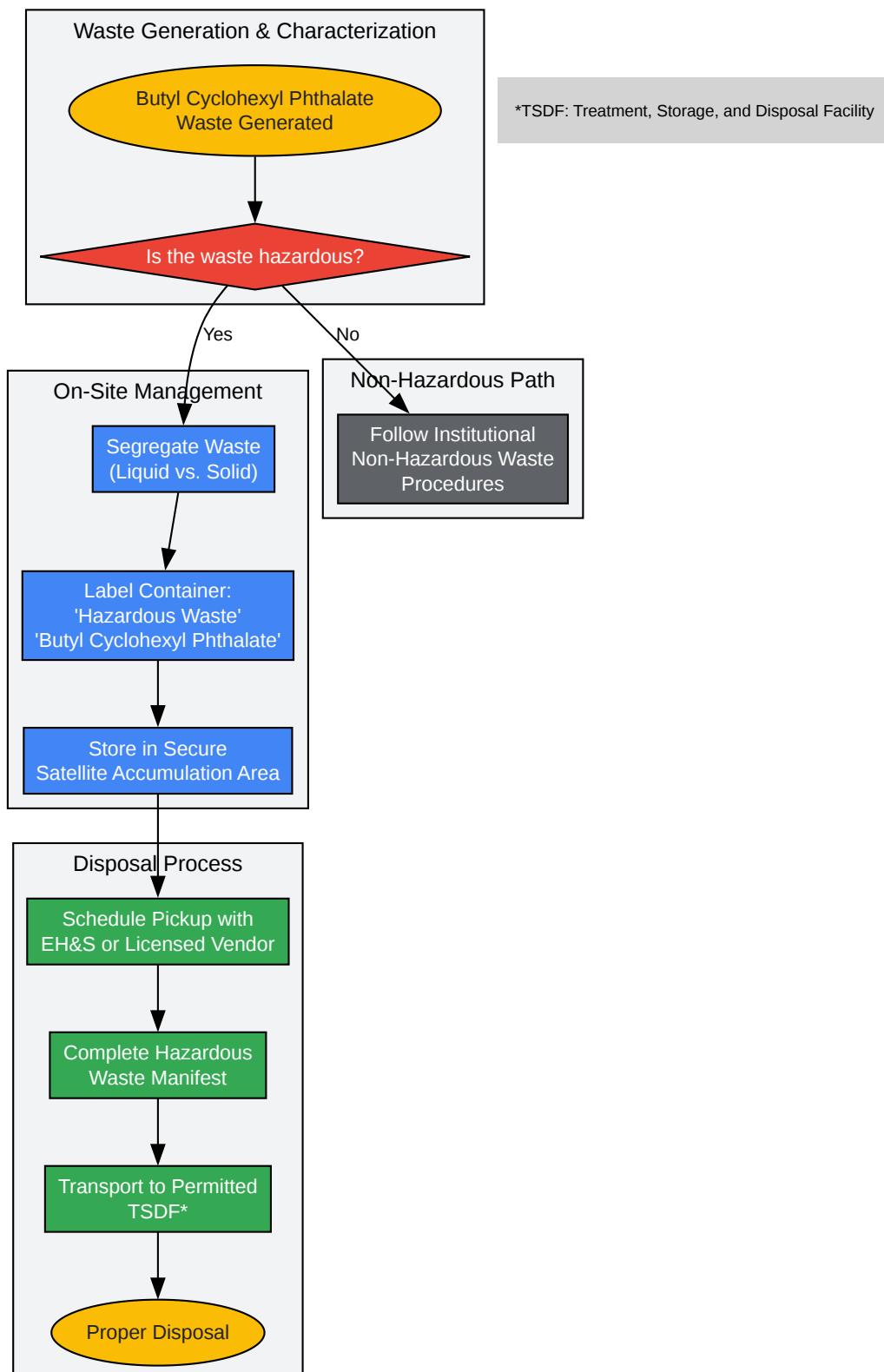
- Contact EH&S: Contact your institution's Environmental Health & Safety (EH&S) department to schedule a pickup for the hazardous waste.
- Licensed Disposal Vendor: The waste must be transported and disposed of by a licensed hazardous waste contractor.^[9] This ensures the material is sent to a permitted Treatment, Storage, and Disposal Facility (TSDF).^{[10][11]}
- Documentation: All hazardous waste shipments must be accompanied by a Uniform Hazardous Waste Manifest.^{[10][11]} This document tracks the waste from its point of generation to its final disposal ("cradle-to-grave").^[11]

Disposal of Empty Containers

Chemical containers that are completely empty can be disposed of as regular waste, provided they are properly managed:

- Triple-Rinse: The container must be triple-rinsed with a suitable solvent (e.g., alcohol) to remove all residues.^[8] The rinsate (the solvent used for rinsing) must be collected and disposed of as hazardous waste.
- Air Dry: Allow the container to air-dry completely in a well-ventilated area, such as a chemical fume hood.^[8]
- Deface Label: Completely remove or deface the original chemical label with a permanent marker.^[8]
- Dispose: Once clean and unlabeled, the container can be placed in the regular laboratory waste or recycling stream.^[8]

Disposal Workflow Diagram



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Caption: Workflow for the proper disposal of **Butyl Cyclohexyl Phthalate** waste.

Hypothetical Experimental Protocol: Leaching Analysis of BCP from a Polymer Matrix

This protocol outlines a hypothetical experiment and the integrated waste disposal procedures for **Butyl Cyclohexyl Phthalate**.

Objective: To quantify the rate of BCP leaching from a PVC polymer into an aqueous solution.

Methodology:

- Preparation of BCP-Infused PVC:
 - In a chemical fume hood, dissolve 10g of PVC resin in 100mL of tetrahydrofuran (THF).
 - Add 2g of **Butyl Cyclohexyl Phthalate** to the solution and stir until fully dissolved.
 - Pour the mixture into a glass petri dish and allow the THF to evaporate completely in the fume hood, leaving a thin PVC film containing BCP.
 - Waste Management: Collect any unused BCP solution in a labeled hazardous waste container. Dispose of BCP-contaminated weighing boats or paper as solid hazardous waste.
- Leaching Experiment:
 - Cut a 5x5 cm square of the BCP-infused PVC film and place it in a 250mL glass beaker.
 - Add 100mL of distilled water to the beaker, ensuring the film is fully submerged.
 - Cover the beaker and place it on a shaker at a constant temperature (e.g., 25°C).
 - At specified time intervals (1, 6, 12, 24, 48 hours), extract a 1mL aliquot of the water for analysis.
 - Waste Management: All used pipette tips that have come into contact with the BCP-leached water are to be disposed of in the solid hazardous waste container.
- Sample Analysis (HPLC):

- Prepare analytical standards by diluting a stock solution of **Butyl Cyclohexyl Phthalate** in acetonitrile.
- Analyze the collected water aliquots and standards using High-Performance Liquid Chromatography (HPLC) with a UV detector to determine the concentration of BCP.
- Waste Management: The aqueous waste from the HPLC and the remaining solution from the leaching experiment contain BCP and are harmful to aquatic life.^[2] Collect all aqueous waste containing BCP in a designated hazardous liquid waste container. Unused standard solutions must also be disposed of as hazardous waste.

• Final Decontamination and Disposal:

- At the conclusion of the experiment, remove the PVC film from the beaker using forceps. The film is now considered solid hazardous waste.
- Triple-rinse all glassware (beakers, volumetric flasks) that was in contact with BCP using acetonitrile. Collect the first rinseate in the hazardous liquid waste container. Subsequent rinses can be managed according to standard lab procedures for solvent waste.
- Wipe down the work area with a suitable solvent and dispose of the cleaning materials as solid hazardous waste.
- Once all waste is collected and properly labeled, schedule a pickup with your institution's hazardous waste management service.

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References

- 1. vigon.com [vigon.com]
- 2. accustandard.com [accustandard.com]

- 3. Butyl cyclohexyl phthalate | C18H24O4 | CID 6779 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 4. BUTYL CYCLOHEXYL PHTHALATE | CAMEO Chemicals | NOAA
[cameochemicals.noaa.gov]
- 5. americanelements.com [americanelements.com]
- 6. Butyl cyclohexyl phthalate - Hazardous Agents | Haz-Map [haz-map.com]
- 7. m.youtube.com [m.youtube.com]
- 8. Hazardous Waste Disposal Procedures | The University of Chicago Environmental Health and Safety [safety.uchicago.edu]
- 9. Mobile [my.chemius.net]
- 10. Summary of Hazardous Waste Regulations | Florida Department of Environmental Protection [floridadep.gov]
- 11. Hazardous Waste Management - NYSDEC [dec.ny.gov]
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